

# Synthesis of Methyl Cedryl Ketone from cedrene

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## Compound of Interest

Compound Name: Methyl Cedryl Ketone

Cat. No.: B1614869

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An In-depth Technical Guide to the Synthesis of **Methyl Cedryl Ketone** from Cedrene

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl Cedryl Ketone** (MCK), commercially known as Acetyl Cedrene, Vertofix, or Lixetone, is a highly valued synthetic fragrance ingredient prized for its persistent and rich woody, amber, and musky aroma.[1][2] It is a cornerstone in the fragrance industry, widely incorporated into perfumes, soaps, cosmetics, and detergents to impart tenacity and a sophisticated woody character.[3][4][5] The primary industrial synthesis route involves the acetylation of cedrene, a sesquiterpene hydrocarbon derived from cedarwood oil.[5] This process is a classic example of a Friedel-Crafts acylation reaction, where an acetyl group is introduced onto the cedrene molecule.[6]

This technical guide provides a comprehensive overview of the synthesis of **Methyl Cedryl Ketone** from cedrene. It details the underlying chemical principles, presents specific experimental protocols derived from patent literature, summarizes key quantitative data, and illustrates the reaction and experimental workflows through diagrams.

## Reaction Mechanism and Chemical Principles

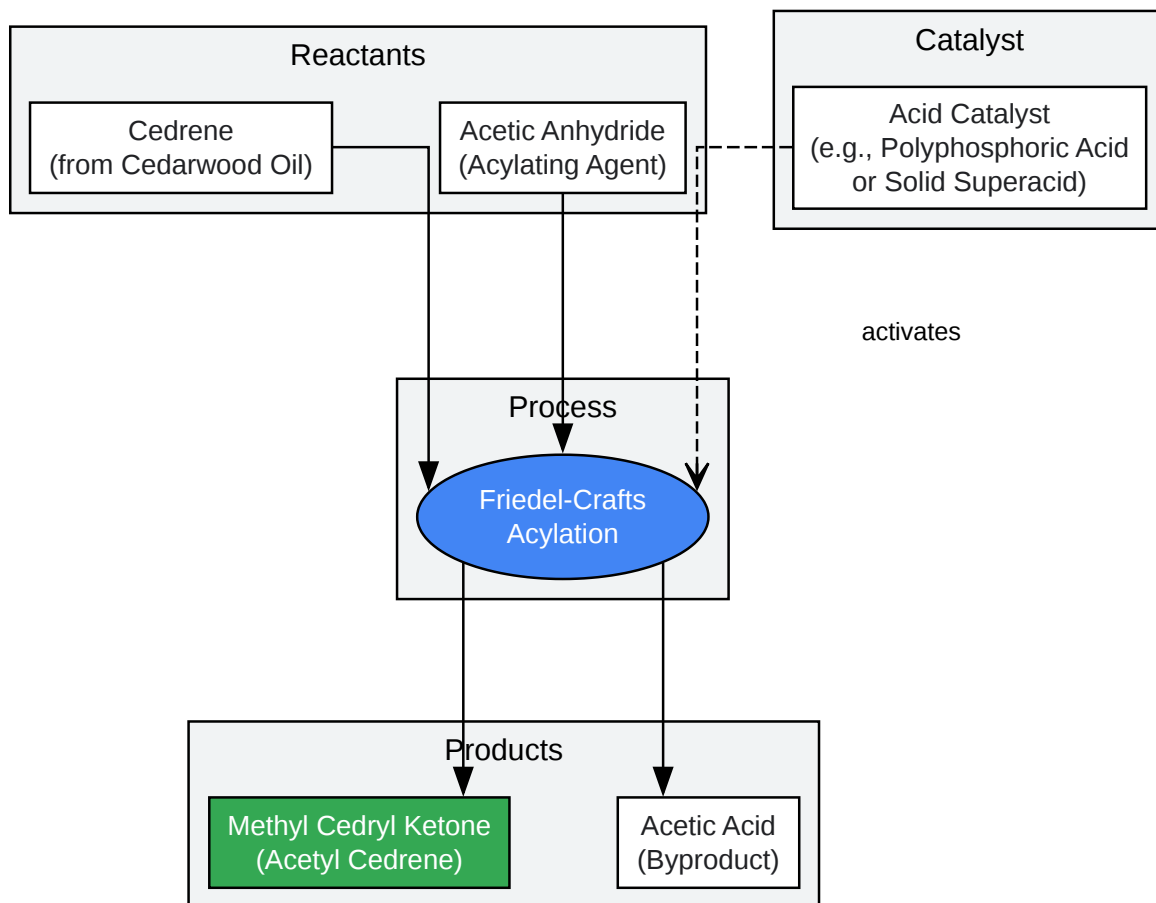
The conversion of cedrene to **Methyl Cedryl Ketone** is achieved through Friedel-Crafts acylation. This electrophilic aromatic substitution reaction involves the reaction of cedrene with an acylating agent, typically acetic anhydride, in the presence of an acid catalyst.[1][7]

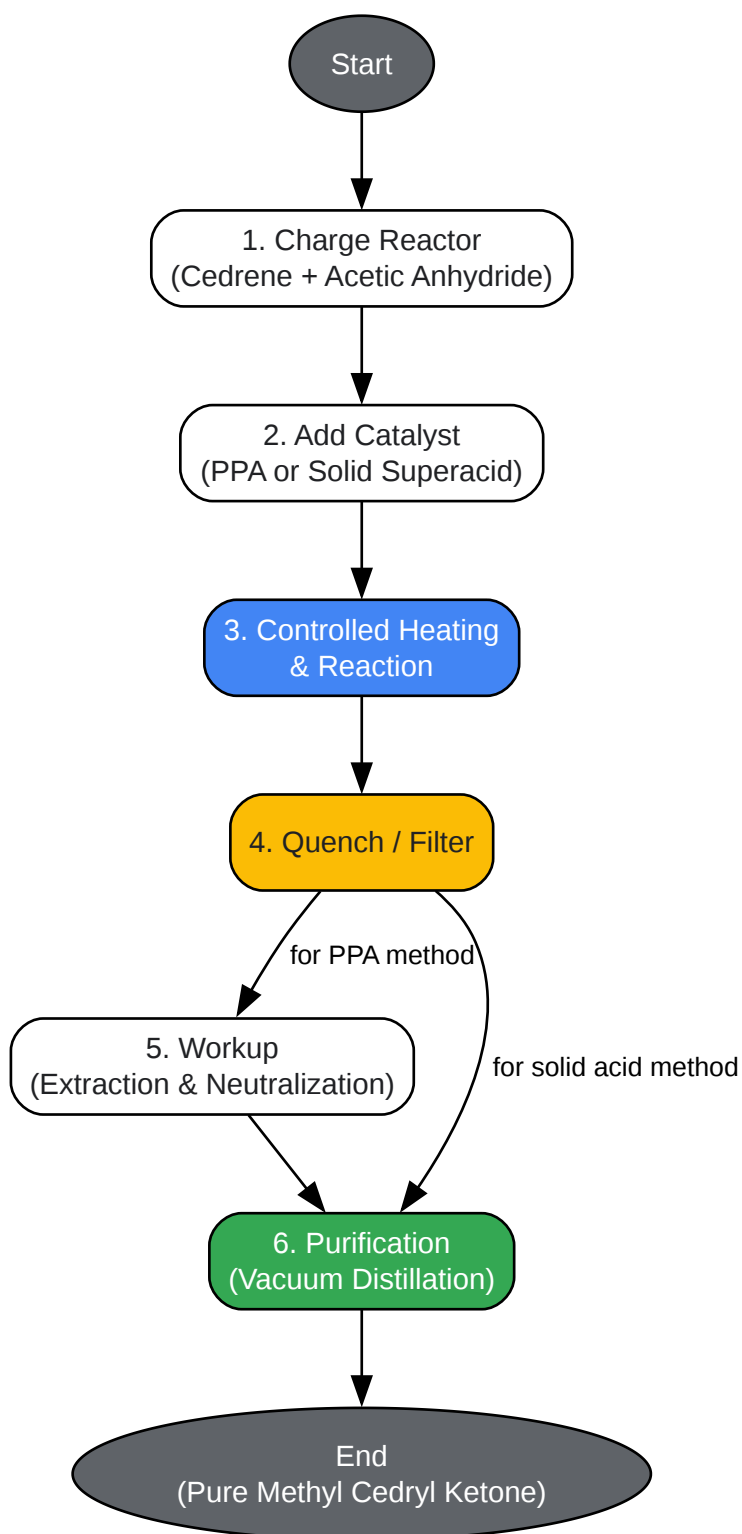
## Starting Materials:

- Cedrene ( $C_{15}H_{24}$ ): A tricyclic sesquiterpene found in cedarwood oil. The raw material is often a mixture of isomers, primarily  $\alpha$ -cedrene and  $\beta$ -cedrene, and may also contain thujopsene. [1][8][9] Under the strong acidic conditions of the reaction, thujopsene can isomerize to cedrene, which is then acetylated.[1]
- Acetic Anhydride ( $(CH_3CO)_2O$ ): The acetylating agent that provides the acetyl group ( $CH_3CO$ ).[10]
- Catalyst: The reaction requires a strong acid to activate the acetic anhydride. Both protic acids (like polyphosphoric acid, sulfuric acid) and solid superacids have been effectively used.[1][11] The catalyst polarizes the acetic anhydride, facilitating the formation of a highly electrophilic acylium ion ( $CH_3CO^+$ ), which then attacks the electron-rich double bond of the cedrene ring.[12][13]

The overall reaction can be summarized as:  $C_{15}H_{24}$  (Cedrene) +  $(CH_3CO)_2O$  (Acetic Anhydride)  $\xrightarrow{\text{[Acid Catalyst]}}$   $C_{17}H_{26}O$  (**Methyl Cedryl Ketone**) +  $CH_3COOH$  (Acetic Acid)

Below is a diagram illustrating the general chemical transformation.





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